

factors affecting the dissolution rate of calcium hydroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium Hydroxide

Cat. No.: B10775802

[Get Quote](#)

Technical Support Center: Calcium Hydroxide Dissolution

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the dissolution of **calcium hydroxide**.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the dissolution rate of **calcium hydroxide**?

A1: The dissolution rate of **calcium hydroxide** is primarily affected by five key factors:

- Temperature: The dissolution of **calcium hydroxide** is an exothermic process, meaning its solubility decreases as the temperature increases.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- pH of the medium: The solubility of **calcium hydroxide** is significantly influenced by pH. A lower pH (more acidic environment) will increase its solubility.[\[4\]](#)
- Particle size: Smaller particles of **calcium hydroxide** have a larger surface area-to-volume ratio, which leads to a faster dissolution rate.
- Agitation: Stirring or otherwise agitating the solution increases the dissolution rate by bringing fresh solvent into contact with the solid particles.

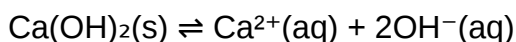
- Presence of other ions: The common ion effect can reduce solubility. For example, the presence of a soluble calcium salt (like calcium chloride) will decrease the solubility of **calcium hydroxide**.

Q2: Why is my **calcium hydroxide** solution cloudy even after prolonged stirring?

A2: **Calcium hydroxide** has a relatively low solubility in water. A cloudy or milky appearance, often referred to as "milk of lime," indicates that you have a suspension, not a true solution. This means there is an excess of undissolved **calcium hydroxide** particles dispersed in the water. To obtain a clear, saturated solution, the undissolved solid must be removed, typically through filtration.

Q3: How does the pH of the solvent affect the solubility of **calcium hydroxide**?

A3: **Calcium hydroxide** is a sparingly soluble base that establishes an equilibrium in water:



According to Le Chatelier's principle, if the concentration of a product is decreased, the equilibrium will shift to the right to produce more of that product. In an acidic medium (lower pH), the excess hydrogen ions (H^{+}) will react with and neutralize the hydroxide ions (OH^{-}) to form water. This removal of OH^{-} ions from the solution drives the equilibrium to the right, causing more solid **calcium hydroxide** to dissolve.

Q4: Does the source or grade of **calcium hydroxide** affect its dissolution rate?

A4: Yes, the physical properties of the **calcium hydroxide** powder, which can vary by manufacturer and grade, can impact the dissolution rate. Factors such as particle size distribution and the presence of impurities can influence how quickly the solid dissolves. For consistent and reproducible results, it is recommended to use a consistent source and grade of **calcium hydroxide** for all related experiments.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Inconsistent or non-reproducible dissolution rates	Variation in experimental conditions.	- Ensure temperature, pH, and agitation speed are precisely controlled and consistent across all experiments. - Use the same source and batch of calcium hydroxide. - Calibrate all measurement instruments (pH meter, thermometer, balance) regularly.
Slower than expected dissolution rate	- Particle size is too large. - Inadequate agitation. - The solution is nearing saturation.	- Use a finer powder or grind the existing material to reduce particle size. - Increase the stirring speed or use a more efficient agitation method. - Ensure you are working with a volume of solvent sufficient to dissolve the desired amount of solid.
Observed decrease in solubility at higher temperatures	This is the expected behavior for calcium hydroxide.	The dissolution of calcium hydroxide is an exothermic process. According to Le Chatelier's principle, increasing the temperature favors the endothermic (reverse) reaction, leading to a decrease in solubility. ^[1] This is a known property of calcium hydroxide.
Formation of a precipitate when adding a solution containing a common ion	Common ion effect.	The addition of a soluble salt containing either Ca^{2+} or OH^- ions will decrease the solubility of $\text{Ca}(\text{OH})_2$ and can cause it to precipitate out of a saturated solution. This is an expected

outcome based on the common ion effect.

pH of the saturated solution is lower than expected (around 12.4)

Reaction with atmospheric carbon dioxide.

Carbon dioxide from the air can dissolve in the solution, forming carbonic acid, which then reacts with the hydroxide ions, lowering the pH. To minimize this, prepare and store solutions in tightly sealed containers and consider working under an inert atmosphere (e.g., nitrogen) for sensitive experiments.

Quantitative Data

The solubility of **calcium hydroxide** is inversely related to temperature. The following table summarizes this relationship.

Temperature (°C)	Solubility (g Ca(OH) ₂ / 100 g H ₂ O)
0	0.189
20	0.173
25	0.159
30	0.15
40	0.14
70	0.115
100	0.066

Note: Data is compiled from various sources and may show slight variations.

Experimental Protocols

Protocol: Determination of Calcium Hydroxide Solubility by Titration

This protocol details a method to determine the concentration of a saturated **calcium hydroxide** solution at a specific temperature.

1. Materials and Equipment:

- **Calcium Hydroxide** (analytical grade)
- Deionized water
- Standardized Hydrochloric Acid (HCl) solution (e.g., 0.05 M)
- Phenolphthalein indicator
- Magnetic stirrer and stir bar
- Temperature-controlled water bath or hot plate
- Thermometer or temperature probe
- Buret (50 mL)
- Pipette (25 mL) and pipette bulb
- Erlenmeyer flasks (250 mL)
- Beakers
- Funnel and filter paper (e.g., Whatman No. 1)

2. Procedure:

Part A: Preparation of a Saturated **Calcium Hydroxide** Solution

- Add an excess of **calcium hydroxide** powder (approximately 2 g) to 100 mL of deionized water in a beaker.

- Place the beaker in a temperature-controlled water bath set to the desired experimental temperature (e.g., 25°C).
- Stir the suspension using a magnetic stirrer for at least 30 minutes to ensure equilibrium is reached and the solution is saturated.
- Turn off the stirrer and allow the undissolved solid to settle.
- Carefully filter the supernatant through a funnel with filter paper into a clean, dry Erlenmeyer flask to remove all solid particles. The resulting solution should be clear.

Part B: Titration

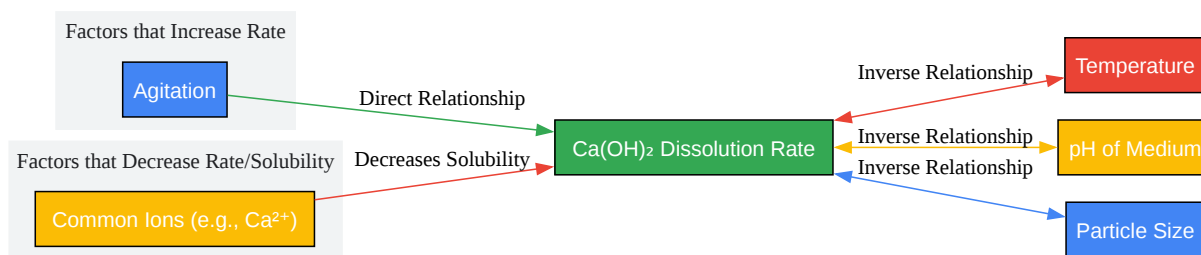
- Rinse a 25 mL pipette with a small amount of the clear, saturated $\text{Ca}(\text{OH})_2$ solution, then discard the rinsing.
- Carefully pipette 25.00 mL of the saturated $\text{Ca}(\text{OH})_2$ solution into a clean 250 mL Erlenmeyer flask.
- Add 2-3 drops of phenolphthalein indicator to the flask. The solution should turn pink.
- Rinse and fill a 50 mL buret with the standardized HCl solution. Record the initial volume to the nearest 0.01 mL.
- Titrate the $\text{Ca}(\text{OH})_2$ solution with the HCl, swirling the flask continuously.
- The endpoint is reached when the pink color of the solution just disappears and the solution becomes colorless. Record the final volume of HCl from the buret.
- Repeat the titration at least two more times for a total of three trials to ensure precision.

3. Calculations:

- Moles of HCl used:
 - $\text{Moles HCl} = \text{Molarity of HCl} \times (\text{Volume of HCl used in Liters})$
- Moles of OH^- in the sample:

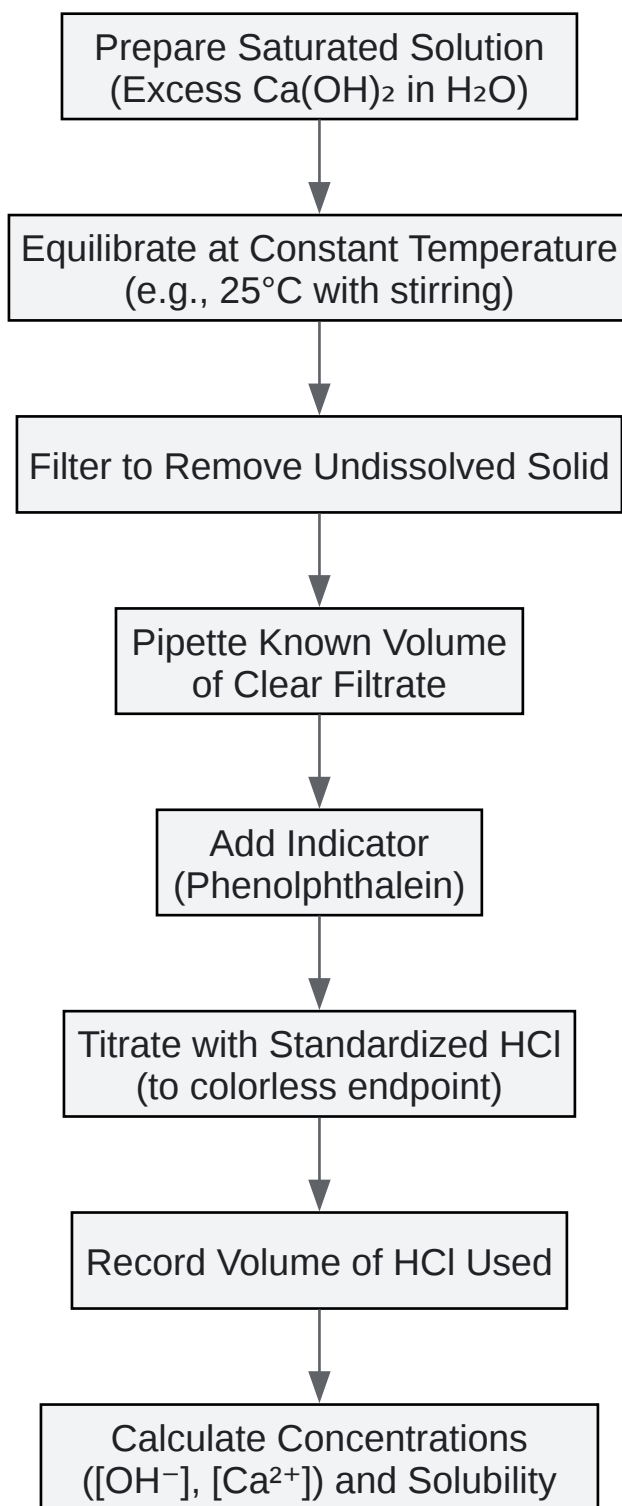
- From the balanced equation: $\text{Ca(OH)}_2 + 2\text{HCl} \rightarrow \text{CaCl}_2 + 2\text{H}_2\text{O}$
- The mole ratio of OH^- to HCl is 1:1. Therefore, Moles of OH^- = Moles of HCl .
- Concentration of OH^- in the saturated solution:
 - $[\text{OH}^-] = \text{Moles of OH}^- / \text{Volume of Ca(OH)}_2 \text{ sample in Liters}$
- Concentration of Ca^{2+} in the saturated solution:
 - From the dissolution equation: $\text{Ca(OH)}_2 \rightleftharpoons \text{Ca}^{2+} + 2\text{OH}^-$
 - The mole ratio of Ca^{2+} to OH^- is 1:2. Therefore, $[\text{Ca}^{2+}] = [\text{OH}^-] / 2$
- Molar Solubility (s) of Ca(OH)_2 :
 - The molar solubility is equal to the concentration of Ca^{2+} . So, $s = [\text{Ca}^{2+}]$.
- Solubility in g/100 mL:
 - $\text{Solubility} = \text{Molar Solubility (mol/L)} \times \text{Molar Mass of Ca(OH)}_2 (74.093 \text{ g/mol}) \times 0.1$

Visualizations



[Click to download full resolution via product page](#)

Caption: Factors influencing the dissolution rate of **calcium hydroxide**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining $\text{Ca}(\text{OH})_2$ solubility via titration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. dissolutiontech.com [dissolutiontech.com]
- 3. The relationship between the solubility of calcium hydroxide and temperature | Gaifeng [ly-gaifeng.com]
- 4. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [factors affecting the dissolution rate of calcium hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775802#factors-affecting-the-dissolution-rate-of-calcium-hydroxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com